

5-Iodothiophene-2-carbonitrile molecular weight and formula

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Compound of Interest

Compound Name: **5-Iodothiophene-2-carbonitrile**

Cat. No.: **B178046**

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An In-Depth Technical Guide to **5-Iodothiophene-2-carbonitrile** for Advanced Research and Development

Introduction

5-Iodothiophene-2-carbonitrile is a halogenated heterocyclic compound that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its unique electronic properties and versatile reactivity make it a valuable building block for the synthesis of complex organic molecules. This guide provides a comprehensive overview of its fundamental properties, synthesis, and key applications, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Attributes

A clear understanding of the fundamental physicochemical properties of **5-Iodothiophene-2-carbonitrile** is essential for its effective application in research and synthesis.

Property	Value	Source(s)
Molecular Formula	C5H2INS	[1] [2]
Molecular Weight	235.05 g/mol	[1] [2] [3] [4]
CAS Number	18945-81-8	[1] [2] [5]
Appearance	Typically a solid	
Canonical SMILES	C1=CC(=C(S1)I)C#N	[4]
InChI Key	SAARTNKVCGHQCW- UHFFFAOYSA-N	[4]

Synthesis and Mechanistic Insights

The synthesis of **5-Iodothiophene-2-carbonitrile** is a critical process for its utilization in further chemical transformations. A common and effective method involves the direct iodination of 2-thiophenecarbonitrile.

Experimental Protocol: Direct Iodination of 2-Thiophenecarbonitrile

This protocol outlines a standard laboratory procedure for the synthesis of **5-Iodothiophene-2-carbonitrile**.

Materials:

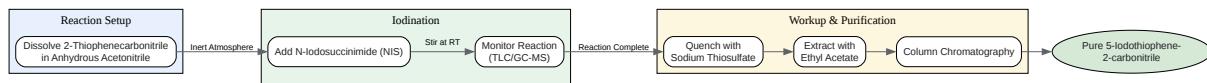
- 2-Thiophenecarbonitrile
- N-Iodosuccinimide (NIS)
- Anhydrous Acetonitrile (CH₃CN)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere setup (e.g., nitrogen or argon)

- Standard laboratory glassware for workup and purification
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a dry round-bottom flask under an inert atmosphere, dissolve 2-thiophenecarbonitrile in anhydrous acetonitrile.
- Reagent Addition: To the stirred solution, add N-Iodosuccinimide (NIS) portion-wise at room temperature. The use of NIS is favored due to its mild and selective iodinating properties.
- Reaction Monitoring: The reaction progress should be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to ensure the complete consumption of the starting material.
- Workup: Upon completion, the reaction mixture is quenched with a saturated aqueous solution of sodium thiosulfate to remove any unreacted iodine. The organic layer is then extracted with a suitable solvent like ethyl acetate.
- Purification: The crude product is purified by column chromatography on silica gel to yield pure **5-Iodothiophene-2-carbonitrile**.

Synthesis Workflow Diagram



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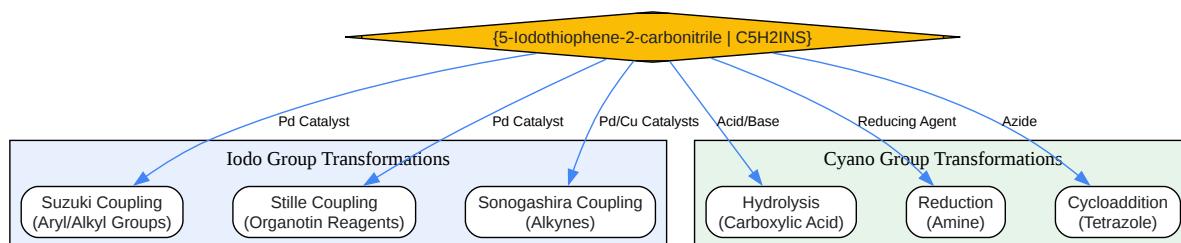
Caption: Workflow for the synthesis of **5-Iodothiophene-2-carbonitrile**.

Applications in Drug Discovery and Materials Science

5-Iodothiophene-2-carbonitrile serves as a versatile intermediate in the synthesis of a wide range of functional molecules due to the reactivity of both the iodo and cyano groups.

- **Cross-Coupling Reactions:** The iodine atom at the 5-position is susceptible to a variety of palladium-catalyzed cross-coupling reactions, such as Suzuki, Stille, and Sonogashira couplings. This allows for the introduction of diverse aryl, alkyl, and alkynyl substituents, enabling the construction of complex molecular scaffolds for drug discovery.
- **Modification of the Cyano Group:** The nitrile functionality can be hydrolyzed to a carboxylic acid, reduced to an amine, or converted to a tetrazole ring, providing further avenues for molecular diversification and the development of novel bioactive compounds.
- **Organic Electronics:** The thiophene ring is a key component in many organic electronic materials. The ability to functionalize the thiophene core using **5-Iodothiophene-2-carbonitrile** as a starting material is crucial for the development of new organic semiconductors and conducting polymers.

Logical Relationship of Functional Group Reactivity



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Sources

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